

safety and handling precautions for manganese perchlorate hexahydrate

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Compound of Interest

Compound Name: *Manganese perchlorate
hexahydrate*

Cat. No.: *B100989*

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An In-depth Technical Guide to the Safety and Handling of **Manganese Perchlorate Hexahydrate**

For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety and handling information for **manganese perchlorate hexahydrate** (CAS No. 15364-94-0), a powerful oxidizing agent used in chemical synthesis and materials science.^{[1][2][3]} Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Chemical Identification and Physical Properties

Manganese(II) perchlorate hexahydrate is a pink or faintly violet, hygroscopic crystalline solid.^{[2][4][5]} It is essential to distinguish it from its anhydrous form, which is a white solid.^[6] The hexahydrate form is generally more stable and easier to handle in a laboratory setting.^[2]

Table 1: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	15364-94-0	[1]
Molecular Formula	Mn(ClO ₄) ₂ ·6H ₂ O	[2][4]
Molecular Weight	361.93 g/mol	[4][5]
Appearance	Pink / Faintly violet crystalline solid	[2][4][5]
Melting Point	150 °C (302 °F; 423 K) (decomposes)	[6]
Density	2.10 g/cm ³	[4][6]
Solubility	Soluble in water (292 g/100 mL at 25 °C) and benzene	[4][6]
Hygroscopicity	Hygroscopic (readily absorbs moisture from the air)	[4][6]

Hazard Identification and Classification

Manganese perchlorate hexahydrate is classified as a hazardous chemical and is a strong oxidizer.[1][6] Contact with combustible materials may cause fire.[1][5]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Oxidizing solids	Category 2	H272: May intensify fire; oxidizer
Skin irritation	Category 2	H315: Causes skin irritation
Eye irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

Source:[7][8][9][10]

Signal Word: Danger[1][5][7]

Prolonged exposure to manganese-containing dust may lead to manganese pneumonitis and manganese poisoning, with symptoms affecting the central nervous system, such as sleepiness and emotional disturbances.[4][5]

Exposure Controls and Personal Protection

To minimize exposure, appropriate engineering controls and personal protective equipment (PPE) are mandatory.

Engineering Controls:

- Handle the material in a well-ventilated area, preferably within an efficient chemical fume hood.[4][7]
- Ensure appropriate exhaust ventilation is available where dust may be formed.[11]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles or chemical safety glasses conforming to EN 166 (EU) or NIOSH (US) standards.[1][7]
- Skin Protection: Wear impervious, flame-resistant protective clothing and gloves to prevent skin exposure.[4][7]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a P2 filter type or follow OSHA respirator regulations (29 CFR 1910.134). [1][4][7][9]

Table 3: Occupational Exposure Limits for Manganese Compounds

Organization	Limit Type	Value
ACGIH	TWA	0.2 mg/m ³ (as Mn)
OSHA	PEL (Ceiling)	5 mg/m ³ (as Mn)

Source:[4]

Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents.

Safe Handling:

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe dust.[1]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1]
- Keep away from clothing and other combustible materials.[1]
- Wash hands thoroughly after handling and before breaks.[1][9]

Storage Conditions:

- Store in a dry, cool, and well-ventilated place.[1][7]
- Keep containers tightly closed to prevent moisture absorption due to its hygroscopic nature.
[1][4]
- Do not store near combustible materials.[1]
- Incompatible materials include strong acids, reducing agents, finely powdered metals, organic matter, phosphorus, and sulfur.[1][4]

Stability and Reactivity

- **Reactivity:** As a strong oxidizer, it may intensify fires and can react violently with combustible materials and reducing agents.[1][4]
- **Chemical Stability:** The product is chemically stable under standard ambient conditions but is hygroscopic.[4]
- **Conditions to Avoid:** Any contact with combustible matter, heat, flames, and sparks.[4]
- **Hazardous Decomposition Products:** Upon thermal decomposition, it can release irritating and toxic gases and vapors, such as oxygen, manganese oxides, and hydrogen chloride.[1]
[4] Heating to 150 °C causes decomposition to manganese dioxide.[6]

First-Aid and Emergency Procedures

Immediate action is required in case of exposure or accidental release.

Table 4: First-Aid Measures

Exposure Route	First-Aid Instructions	Reference(s)
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.	[1] [7]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.	[1] [4] [7]
Inhalation	Move person to fresh air. If not breathing, give artificial respiration. Get medical attention.	[1] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get immediate medical attention.	[1] [7]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), dry sand, or alcohol-resistant foam.[\[7\]](#)[\[12\]](#)
- Specific Hazards: This substance is an oxidizer and may intensify fire.[\[1\]](#) Burning may produce toxic fumes.[\[1\]](#)
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[7\]](#)

Accidental Release Measures:

- Evacuate personnel to safe areas and ensure adequate ventilation.[11][12]
- Avoid dust formation and contact with the substance.[7]
- Keep away from combustible materials.[1]
- Sweep up and shovel the spilled material into suitable, closed containers for disposal. Do not use spark-generating tools.[1][7]
- Prevent product from entering drains.[7]

Toxicological and Disposal Information

Toxicology:

- Limited acute toxicity data is available. The intraperitoneal LD50 in rats is 410 mg/kg.[4][5]
- It is irritating to the skin, eyes, and respiratory tract.[4][7]
- Chronic exposure to manganese can be neurotoxic.[5]

Disposal:

- Disposal must be in accordance with all applicable federal, state, and local environmental regulations.[4]
- Contact a licensed professional waste disposal service.[11]
- Do not mix with other waste. Handle uncleaned containers as the product itself.

Experimental Protocols and Workflows

Specific experimental protocols for determining the toxicological and physical properties of **manganese perchlorate hexahydrate** are not detailed in standard safety data sheets. However, generalized methodologies are described below.

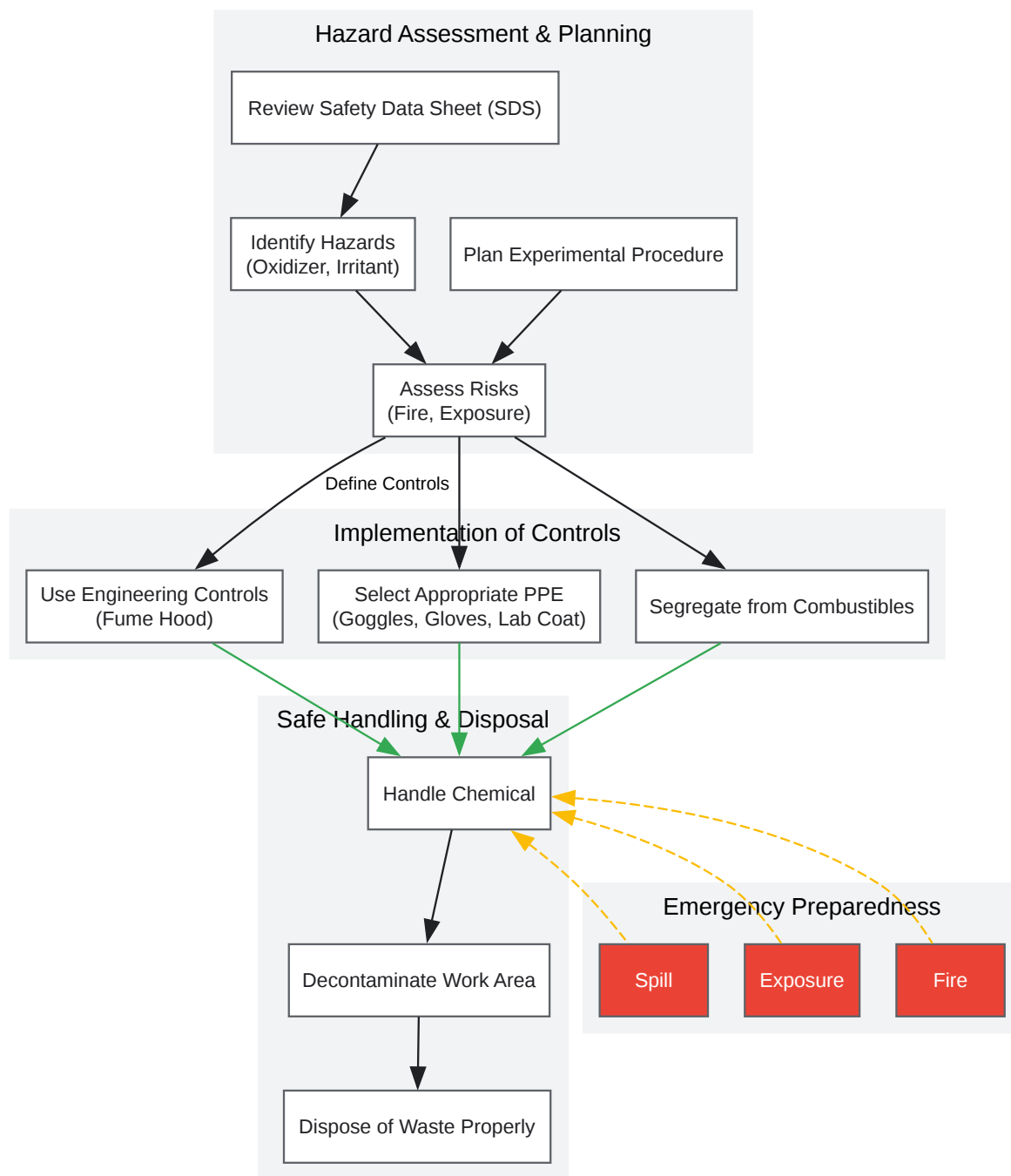
General Protocol for Acute Toxicity (LD50) Determination: A standardized animal test, such as OECD Test Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), would typically be

employed. This involves administering the substance to a group of fasted animals (e.g., rats) at one of several fixed dose levels. Observations of effects and mortality are made over a set period (e.g., 14 days) to determine the dose that causes mortality in 50% of the test population.

Generalized Workflow for Thermal Stability Analysis: Techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are used to assess thermal stability.

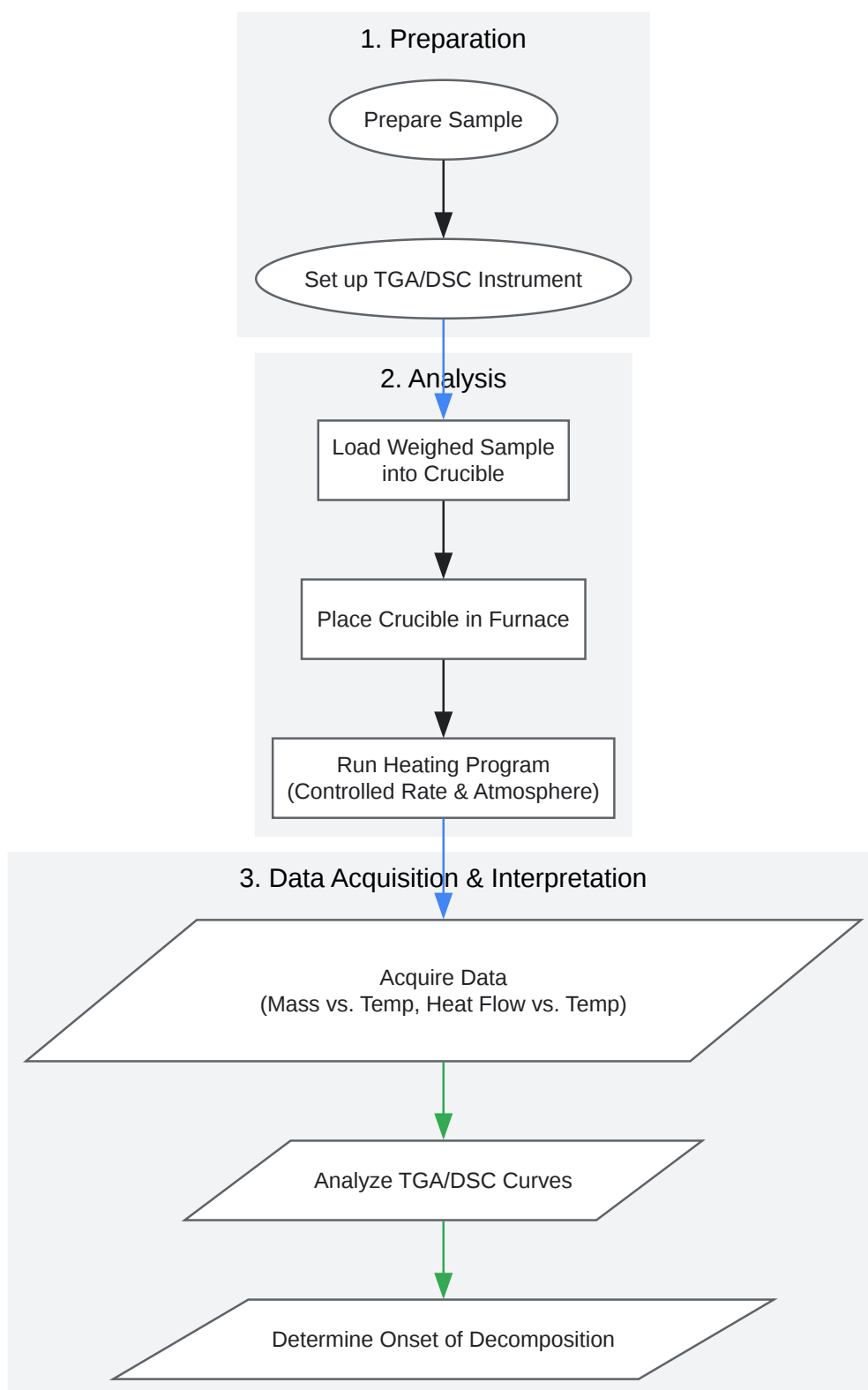
- A small, precise amount of the sample is placed in a crucible.
- The crucible is placed in the instrument's furnace.
- The sample is heated at a controlled rate under a specific atmosphere (e.g., nitrogen or air).
- TGA measures the change in mass as a function of temperature, identifying decomposition points.
- DSC measures the heat flow into or out of the sample, identifying phase transitions or exothermic/endothermic decomposition events.
- The resulting data is analyzed to determine the onset temperature of decomposition.

Visualized Safety and Experimental Workflows



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Caption: Logical workflow for the safe handling of hazardous chemicals.



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Caption: Generalized workflow for thermal stability analysis using TGA/DSC.

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